

A Comprehensive Technical Overview of 5-Bromo-3-methylpyridin-2-amine

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Compound of Interest

Compound Name: **5-Bromo-3-methylpyridin-2-amine**

Cat. No.: **B022881**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide to the chemical properties and structure of **5-Bromo-3-methylpyridin-2-amine**, a substituted pyridine derivative relevant in various chemical synthesis applications.

Chemical Identity and Nomenclature

The compound is a pyridine ring substituted with a bromine atom at the 5-position, a methyl group at the 3-position, and an amine group at the 2-position.

- IUPAC Name: **5-bromo-3-methylpyridin-2-amine**[\[1\]](#)[\[2\]](#)
- Synonyms: 2-Amino-5-bromo-3-methylpyridine, 2-Amino-5-bromo-3-picoline[\[1\]](#)
- CAS Number: 3430-21-5[\[1\]](#)[\[2\]](#)[\[3\]](#)

Physicochemical and Structural Data

The key quantitative properties of **5-Bromo-3-methylpyridin-2-amine** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₆ H ₇ BrN ₂	[1] [2] [3]
Molecular Weight	187.04 g/mol	[1] [2] [3]
Exact Mass	185.97926 Da	[1]
Melting Point	88-95 °C	[3]
Topological Polar Surface Area	38.9 Å ²	[1]
InChI	InChI=1S/C6H7BrN2/c1-4-2-5(7)3-9-6(4)8/h2-3H,1H3, (H2,8,9)	[1]
InChIKey	KBLGGRWUEVCNPY-UHFFFAOYSA-N	[1] [2]
SMILES	CC1=CC(=CN=C1N)Br	[1] [2]

Chemical Structure Visualization

The two-dimensional chemical structure of **5-Bromo-3-methylpyridin-2-amine** is depicted below. The diagram illustrates the arrangement of atoms and bonds within the molecule.

Caption: 2D structure of **5-Bromo-3-methylpyridin-2-amine**.

Safety and Handling

Based on GHS classifications, this compound is considered a warning-level hazard. It is known to cause skin and serious eye irritation and may cause respiratory irritation.[\[1\]](#)[\[3\]](#) Standard laboratory personal protective equipment, including gloves, eye shields, and a dust mask, should be employed when handling this chemical.[\[3\]](#)

- Hazard Codes: H315, H319, H335[\[3\]](#)
- Precautionary Codes: P261, P264, P271, P280, P302 + P352, P305 + P351 + P338[\[3\]](#)

This guide is intended for informational purposes for qualified professionals. All laboratory work should be conducted with appropriate safety measures in place.

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References

- 1. 2-Amino-5-bromo-3-methylpyridine | C6H7BrN2 | CID 137934 - PubChem
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- 3. 2-Amino-5-bromo-3-methylpyridine 97 3430-21-5 [sigmaaldrich.com]
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